

A Comprehensive Guide to the Safe Disposal of 5-(Bromomethyl)undecane

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Compound of Interest

Compound Name: 5-(Bromomethyl)undecane

Cat. No.: B151729

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This guide provides essential, step-by-step procedures for the safe handling and disposal of **5-(Bromomethyl)undecane** (CAS No. 85531-02-8), a halogenated hydrocarbon used in synthetic chemistry. Adherence to these protocols is critical for ensuring laboratory safety, protecting environmental integrity, and maintaining regulatory compliance. The causality behind each recommendation is explained to empower researchers with the knowledge to manage chemical waste streams effectively.

Hazard Profile and Chemical Characteristics

5-(Bromomethyl)undecane is a combustible liquid that is classified as a skin and eye irritant. [1][2] As a brominated aliphatic hydrocarbon, its primary hazards and disposal pathway are dictated by its halogen content and its incompatibility with certain chemical classes. Understanding these properties is the foundation of its safe management.

Property	Data	Source(s)
CAS Number	85531-02-8	[3][4]
Molecular Formula	C ₁₂ H ₂₅ Br	[3][4][5]
Appearance	Colorless to light yellow liquid	
GHS Hazard Statements	H227: Combustible liquid H315: Causes skin irritation H319: Causes serious eye irritation	[1][2]
Chemical Class	Halogenated Hydrocarbon	[6]
Incompatibilities	Strong oxidizing agents	[7]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is necessary to mitigate the risks of skin/eye irritation and potential exposure to vapors. The selection of equipment depends on the scale of the operation.

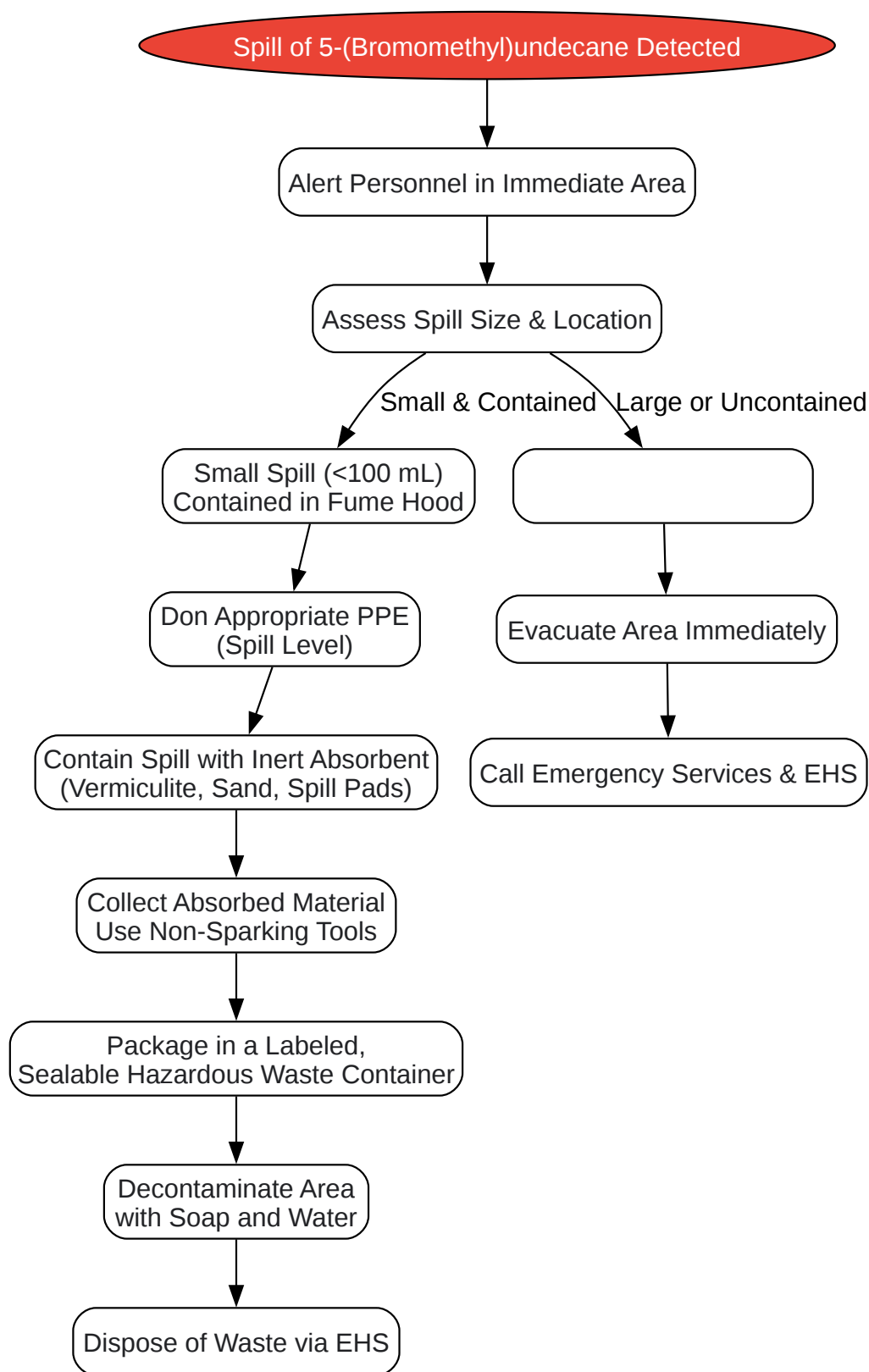
Scenario	Eyes/Face	Hands	Body	Respiratory
Routine Handling(<100 mL in ventilated area)	ANSI Z87.1-compliant safety glasses with side shields	Chemical-resistant gloves (Nitrile, Neoprene)[8][9]	Standard flame-resistant lab coat	Not typically required if handled in a certified chemical fume hood
Large Volume Transfers(>100 mL)	Chemical splash goggles and a full-face shield[10]	Double-gloving with chemical-resistant gloves (e.g., Nitrile inner, Butyl outer)	Chemical-resistant apron over a lab coat[8][10]	Recommended to work within a chemical fume hood[11]
Spill Cleanup	Chemical splash goggles and a full-face shield	Heavy-duty chemical-resistant gloves (e.g., Butyl or Viton®)	Chemical-resistant coveralls or suit[10]	Air-purifying respirator with organic vapor cartridges may be necessary depending on spill size and ventilation[12]

Causality: The requirement for enhanced eye and body protection during large-volume transfers or spills is due to the increased risk of splashes.[10] The use of specific glove materials is determined by their breakthrough time and compatibility with halogenated hydrocarbons.

Spill Management Protocol

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination. The procedure varies based on the spill's magnitude.

Spill Response Decision Workflow



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